

A Comprehensive Guide to the Safe Handling of 3-Butoxypropionitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Butoxypropionitrile

CAS No.: 6959-71-3

Cat. No.: B1265712

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Abstract

This guide provides an in-depth technical overview of the health and safety considerations essential for handling **3-Butoxypropionitrile** (BPN) in a laboratory setting. Tailored for researchers, scientists, and drug development professionals, this document synthesizes critical safety data, outlines robust handling protocols, and offers evidence-based strategies for risk mitigation. By elucidating the chemical properties, toxicological profile, and appropriate control measures, this whitepaper aims to foster a culture of safety and ensure the well-being of all personnel working with this compound.

Introduction: Understanding 3-Butoxypropionitrile

3-Butoxypropionitrile (BPN), a member of the aliphatic nitrile family, is a colorless to pale yellow liquid utilized in various chemical syntheses and research applications. While its utility is significant, the inherent chemical properties of nitriles necessitate a thorough understanding of the associated hazards to ensure safe handling and mitigate exposure risks.

The toxicity of aliphatic nitriles is often linked to their potential to release cyanide in the body.^[1] This metabolic process underscores the critical importance of preventing exposure through all

routes—inhalation, dermal contact, and ingestion. The delayed onset of symptoms, a characteristic of nitrile poisoning, further complicates risk assessment and emergency response, making preventative measures the cornerstone of a comprehensive safety program. [2]

Scope and Purpose

This guide is designed to provide a holistic framework for the safe management of **3-Butoxypropionitrile** in a research and development environment. It moves beyond a simple recitation of procedural steps to explain the scientific rationale behind each recommendation. The core objective is to empower laboratory personnel with the knowledge and tools to conduct a thorough risk assessment and implement effective, self-validating safety protocols.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **3-Butoxypropionitrile** is crucial for anticipating its behavior under various laboratory conditions and for designing appropriate safety controls.

Property	Value	Source
CAS Number	110-67-8	
Molecular Formula	C ₄ H ₇ NO	[3]
Molecular Weight	85.10 g/mol	
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	164-166 °C	[5]
Melting Point	-63 °C	[5]
Flash Point	65 °C	[5]
Density	0.937 g/mL at 25 °C	
Vapor Pressure	2.11 mmHg at 25°C	[6]
Solubility in Water	335 g/L at 20 °C	[6]

This table summarizes key physical and chemical properties of **3-Butoxypropionitrile**, essential for safe handling and storage.

Hazard Identification and Toxicological Profile

The primary hazards associated with **3-Butoxypropionitrile** stem from its potential toxicity and its nature as a combustible liquid. A detailed understanding of these risks is the first step in developing effective safety protocols.

Routes of Exposure and Health Effects

Exposure to **3-Butoxypropionitrile** can occur through inhalation, skin contact, and ingestion.
[3]

- **Inhalation:** Inhaling vapors or mists can cause respiratory tract irritation.[7] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.[3]
- **Dermal (Skin) Contact:** The substance can be absorbed through the skin and may cause irritation.[7][8] Prolonged contact can lead to dermatitis.[3]
- **Eye Contact:** **3-Butoxypropionitrile** is a serious eye irritant.[3][7][9] Direct contact can cause significant damage.
- **Ingestion:** Accidental ingestion may be harmful and can lead to symptoms similar to cyanide poisoning, such as increased salivation, confusion, dizziness, and in severe cases, convulsions and respiratory failure.[8]

Acute and Chronic Toxicity

The acute toxicity of many nitriles is linked to the metabolic release of cyanide, which inhibits cellular respiration.[2] While specific quantitative toxicity data for **3-Butoxypropionitrile** is limited, the general toxicology of aliphatic nitriles provides a basis for prudent handling. Symptoms of nitrile poisoning can be delayed, which underscores the importance of immediate medical attention following any suspected exposure.[2]

There is currently no data available to suggest that **3-Butoxypropionitrile** is a carcinogen.[3]

Flammability and Reactivity

3-Butoxypropionitrile is a combustible liquid with a flash point of 65°C.[5] It can form flammable or explosive vapor-air mixtures.[8] Long-term contact with air and light may lead to the formation of explosive peroxides.[8]

Incompatible Materials: It is crucial to store **3-Butoxypropionitrile** away from:

- Strong oxidizing agents[3][10]
- Strong acids[3][8]
- Strong bases[3]

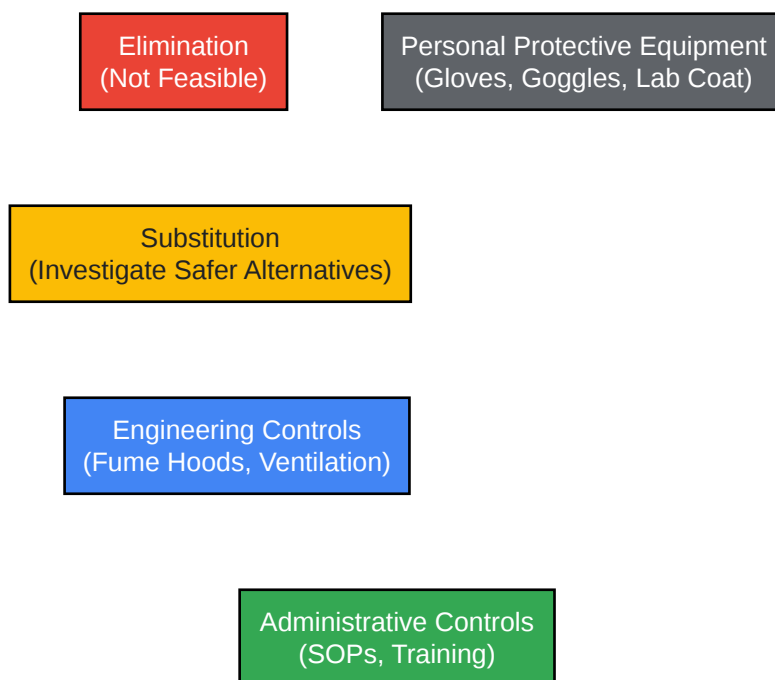
Contact with strong acids can lead to the liberation of highly toxic gas.[8] Nitriles can also polymerize in the presence of some metals.[8]

Hazardous Decomposition Products: When involved in a fire, **3-Butoxypropionitrile** can decompose to produce hazardous substances, including:

- Nitrogen oxides (NOx)[3][8]
- Carbon monoxide (CO)[3][8]
- Carbon dioxide (CO2)[3][8]
- Hydrogen cyanide[10][11]

The Hierarchy of Controls: A Systematic Approach to Safety

To effectively manage the risks associated with **3-Butoxypropionitrile**, a systematic approach based on the hierarchy of controls is essential. This framework prioritizes the most effective control measures to eliminate or minimize hazards.



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Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it comes into contact with the worker.

- Chemical Fume Hoods: All work with **3-Butoxypropionitrile** should be conducted in a properly functioning chemical fume hood to minimize the inhalation of vapors.
- Ventilation: Ensure adequate general laboratory ventilation to prevent the accumulation of flammable or toxic vapors.[3] Local exhaust ventilation may be necessary for specific operations.[8]
- Eyewash Stations and Safety Showers: These must be readily accessible and located close to the workstation where **3-Butoxypropionitrile** is handled.[3][12]

Administrative Controls: Safe Work Practices

Administrative controls are work policies and procedures that reduce the duration, frequency, and severity of exposure to hazardous chemicals.

- **Standard Operating Procedures (SOPs):** Develop and implement detailed SOPs for all procedures involving **3-Butoxypropionitrile**. These should cover handling, storage, waste disposal, and emergency procedures.
- **Training:** All personnel who handle this chemical must receive comprehensive training on its hazards, safe handling procedures, and emergency response.^[12] This training should be documented and refreshed periodically.
- **Restricted Access:** Designate specific areas for the storage and handling of **3-Butoxypropionitrile** and restrict access to authorized personnel only.
- **Hygiene Practices:** Prohibit eating, drinking, and smoking in areas where **3-Butoxypropionitrile** is handled.^[13] Always wash hands thoroughly after handling the chemical, even if gloves were worn.^[3]

Personal Protective Equipment (PPE): The Final Barrier

PPE should be used in conjunction with engineering and administrative controls. It is the last line of defense against exposure. The selection of appropriate PPE is critical.^[14]^[15]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[3][16]	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[8]	Prevents skin contact and absorption. Thicker gloves generally offer better protection.[16]
Skin and Body Protection	A lab coat or chemical-resistant coveralls.[12][17]	Protects skin from accidental splashes.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge may be necessary if engineering controls are insufficient or during emergency situations.[3][18]	Prevents inhalation of harmful vapors. A full respiratory program, including fit-testing, is required by OSHA for respirator use.[18]

Protocols for Safe Handling and Storage

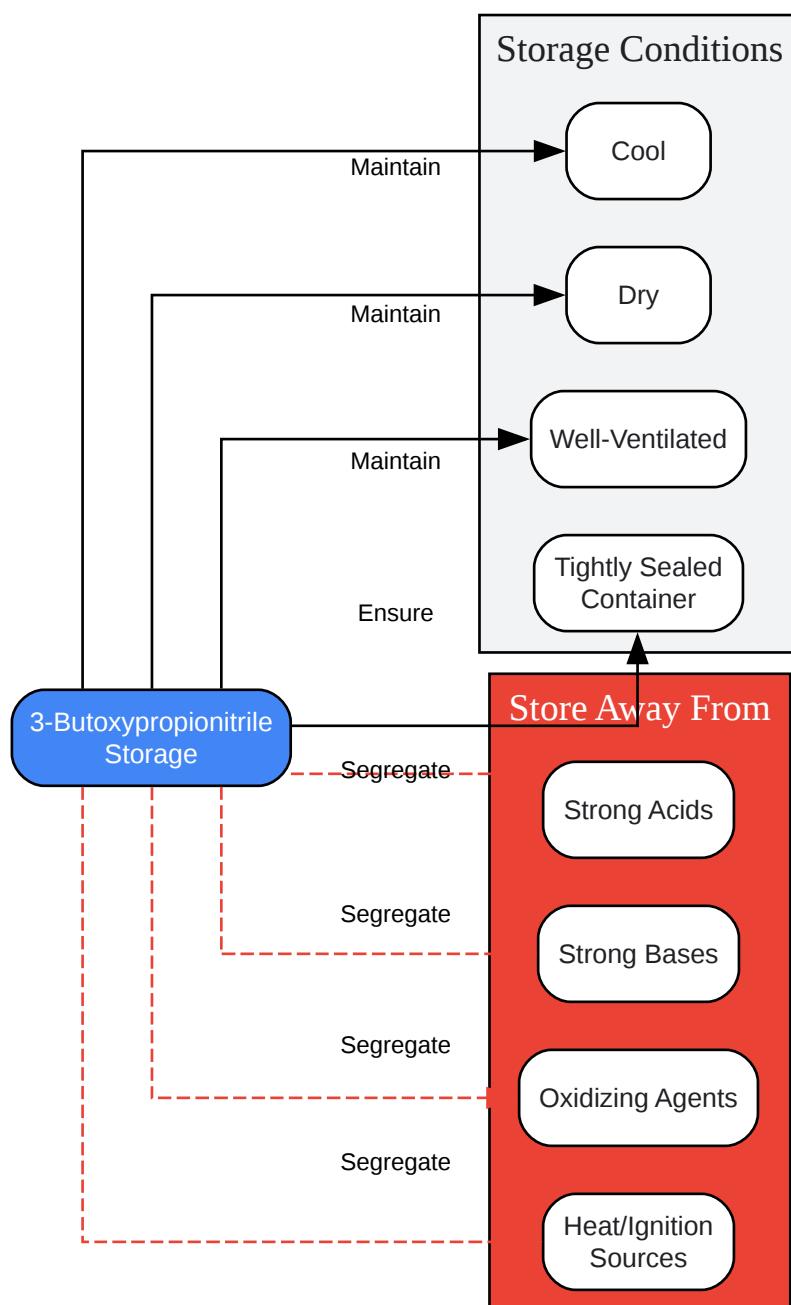
Adherence to strict protocols for handling and storage is paramount to preventing accidents and exposures.

General Handling Procedures

- **Avoid Contact:** Do not get the chemical in eyes, on skin, or on clothing.[3]
- **Minimize Generation of Vapors:** Handle in a way that minimizes the generation of mists or vapors.
- **Grounding and Bonding:** Take precautionary measures against static discharge, as vapors can form explosive mixtures with air.[13]
- **Use in Well-Ventilated Areas:** Always handle **3-Butoxypropionitrile** in a chemical fume hood.[3]

Storage Requirements

- Container Integrity: Keep containers tightly closed when not in use.[\[3\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[5\]](#)
- Segregation: Store away from incompatible materials such as strong acids, bases, and oxidizing agents.[\[3\]](#)[\[19\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.
[\[3\]](#)[\[8\]](#)
- Peroxide Formation: As **3-Butoxypropionitrile** may form peroxides over time, it is crucial to date containers upon receipt and opening.[\[8\]](#)[\[20\]](#) Unopened containers should ideally be used within 18 months, and opened containers within 12 months.[\[8\]](#)



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Caption: Key storage requirements for **3-Butoxypropionitrile**.

Emergency Procedures and First Aid

Prompt and appropriate action is critical in the event of an emergency involving **3-Butoxypropionitrile**.

Spill Response

For Minor Spills (Contained within a fume hood):

- Alert Personnel: Notify others in the immediate area.
- Don PPE: Wear appropriate PPE, including double gloves, a lab coat, and eye protection. A respirator may be necessary depending on the spill size and ventilation.
- Contain and Absorb: Use an inert absorbent material like vermiculite or sand to soak up the spill.[\[21\]](#)
- Collect Waste: Carefully scoop the absorbed material into a sealable, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Report: Report the incident to the laboratory supervisor and the Environmental Health and Safety (EHS) department.[\[21\]](#)

For Major Spills (Outside of a fume hood or large volume):

- Evacuate: Immediately evacuate the area.[\[22\]](#)
- Alert: Activate the nearest fire alarm and notify emergency services (e.g., 911) and the institutional EHS department.
- Isolate: Close doors to the affected area to contain vapors.
- Do Not Re-enter: Await the arrival of a trained hazardous materials response team.

First Aid Measures

Immediate first aid can significantly reduce the severity of an exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[3\]](#)[\[23\]](#) Remove contact lenses if present and easy to do.[\[3\]](#) Seek immediate medical attention.[\[23\]](#)

- Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[3] If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air immediately.[3][23] If they are not breathing, give artificial respiration.[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water.[3] Seek immediate medical attention.[10]

Note to Physician: Treat symptomatically. The delayed onset of symptoms is a key characteristic of nitrile poisoning.[2][3]

Waste Disposal

All waste containing **3-Butoxypropionitrile**, including contaminated absorbent materials and disposable PPE, must be handled as hazardous waste.

- Collection: Collect waste in a designated, properly labeled, and sealed container.
- Labeling: The label should clearly identify the contents as "Hazardous Waste: **3-Butoxypropionitrile**."
- Disposal: Dispose of the waste through the institution's certified hazardous waste disposal program, in accordance with all local, state, and federal regulations.[3][5]

Conclusion

The safe handling of **3-Butoxypropionitrile** is achievable through a comprehensive safety program that integrates a thorough understanding of its hazards with the consistent application of robust control measures. By prioritizing engineering and administrative controls, utilizing appropriate personal protective equipment, and being prepared for emergencies, researchers can mitigate the risks associated with this valuable chemical. A proactive and informed approach to safety is not merely a regulatory requirement but a fundamental aspect of responsible scientific practice.

References

- Oregon Occupational Safety and Health. Personal Protective Equipment: Selecting the Right PPE for Pesticide Use. [\[Link\]](#)
- CHEMM. Personal Protective Equipment (PPE). [\[Link\]](#)
- U.S. Environmental Protection Agency. (2025, September 12). Personal Protective Equipment. [\[Link\]](#)
- National Center for Biotechnology Information. Acute Exposure Guideline Levels for Selected Airborne Chemicals: Volume 2. [\[Link\]](#)
- New Jersey Department of Health. (2000, November). Hazardous Substance Fact Sheet: 2-Dimethylaminoacetonitrile. [\[Link\]](#)
- Centers for Disease Control and Prevention. (2006, December 6). Personal Protective Equipment for Use in Handling Hazardous Drugs. [\[Link\]](#)
- Occupational Safety and Health Administration. (2024, March 25). Acetonitrile. [\[Link\]](#)
- GOV.UK. (2024, October 10). What to do in a chemical emergency. [\[Link\]](#)
- Ready.gov. (2023, April 24). Chemicals and Hazardous Materials Incidents. [\[Link\]](#)
- Florida State University Environmental Health and Safety. (n.d.). Chemical Emergencies, Exposures, and Spills. [\[Link\]](#)
- Tedia. (2017, December 4). Safety Data Sheet: Propionitrile. [\[Link\]](#)
- Princeton University Environmental Health and Safety. (n.d.). Hazardous Chemical Exposures. [\[Link\]](#)
- Centers for Disease Control and Prevention. (n.d.). Criteria for a Recommended Standard: Occupational Exposure to Nitriles. [\[Link\]](#)
- University of Notre Dame Risk Management and Safety. (2024, March). Standard Operating Procedure for Handling Storage and Disposal for Time Sensitive Chemicals. [\[Link\]](#)

- WorkSafe New Zealand. (n.d.). Incompatible substances: chemicals which must not be stored together. [[Link](#)]
- American Society of Health-System Pharmacists. (n.d.). ASHP Guidelines on Handling Hazardous Drugs. [[Link](#)]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 61032, 3-Methoxypropionitrile. [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of 3-Methoxypropionitrile (CAS 33695-59-9). [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Safe handling of hazardous drugs. [[Link](#)]
- NRC Research Press. (n.d.). Thermal decomposition products of polyacrylonitrile. [[Link](#)]
- St. Olaf College. (n.d.). List of Incompatible Chemicals – Laboratory Safety. [[Link](#)]

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Sources

- 1. Aliphatic Nitriles - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. stacks.cdc.gov [stacks.cdc.gov]
- 3. fishersci.com [fishersci.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. 3-Methoxypropionitrile | 110-67-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. echemi.com [echemi.com]
- 7. Propanenitrile, 3-methoxy- | C4H7NO | CID 61032 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. datasheets.scbt.com [datasheets.scbt.com]

- [9. 3-Methoxypropionitrile for synthesis 110-67-8 \[merckmillipore.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. fishersci.com \[fishersci.com\]](#)
- [12. nj.gov \[nj.gov\]](#)
- [13. airgas.com \[airgas.com\]](#)
- [14. Personal Protective Equipment \(PPE\) - CHEMM \[chemm.hhs.gov\]](#)
- [15. epa.gov \[epa.gov\]](#)
- [16. pppmag.com \[pppmag.com\]](#)
- [17. osha.oregon.gov \[osha.oregon.gov\]](#)
- [18. ashp.org \[ashp.org\]](#)
- [19. construction.worksafe.govt.nz \[construction.worksafe.govt.nz\]](#)
- [20. riskmanagement.nd.edu \[riskmanagement.nd.edu\]](#)
- [21. safety.fsu.edu \[safety.fsu.edu\]](#)
- [22. Chemicals and Hazardous Materials Incidents | Ready.gov \[ready.gov\]](#)
- [23. ehs.princeton.edu \[ehs.princeton.edu\]](#)
- To cite this document: BenchChem. [A Comprehensive Guide to the Safe Handling of 3-Butoxypropionitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265712/docs#a-comprehensive-guide-to-the-safe-handling-of-3-butoxypropionitrile\]](https://www.benchchem.com/product/b1265712/docs#a-comprehensive-guide-to-the-safe-handling-of-3-butoxypropionitrile)

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